

# Resolving co-elution issues in the chromatographic analysis of cobalamins.

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## Compound of Interest

Compound Name: Cobalamin

Cat. No.: B088609

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## Technical Support Center: Chromatographic Analysis of Cobalamins

This technical support center provides troubleshooting guidance and frequently asked questions to assist researchers, scientists, and drug development professionals in resolving co-elution issues during the chromatographic analysis of **cobalamins** (Vitamin B12).

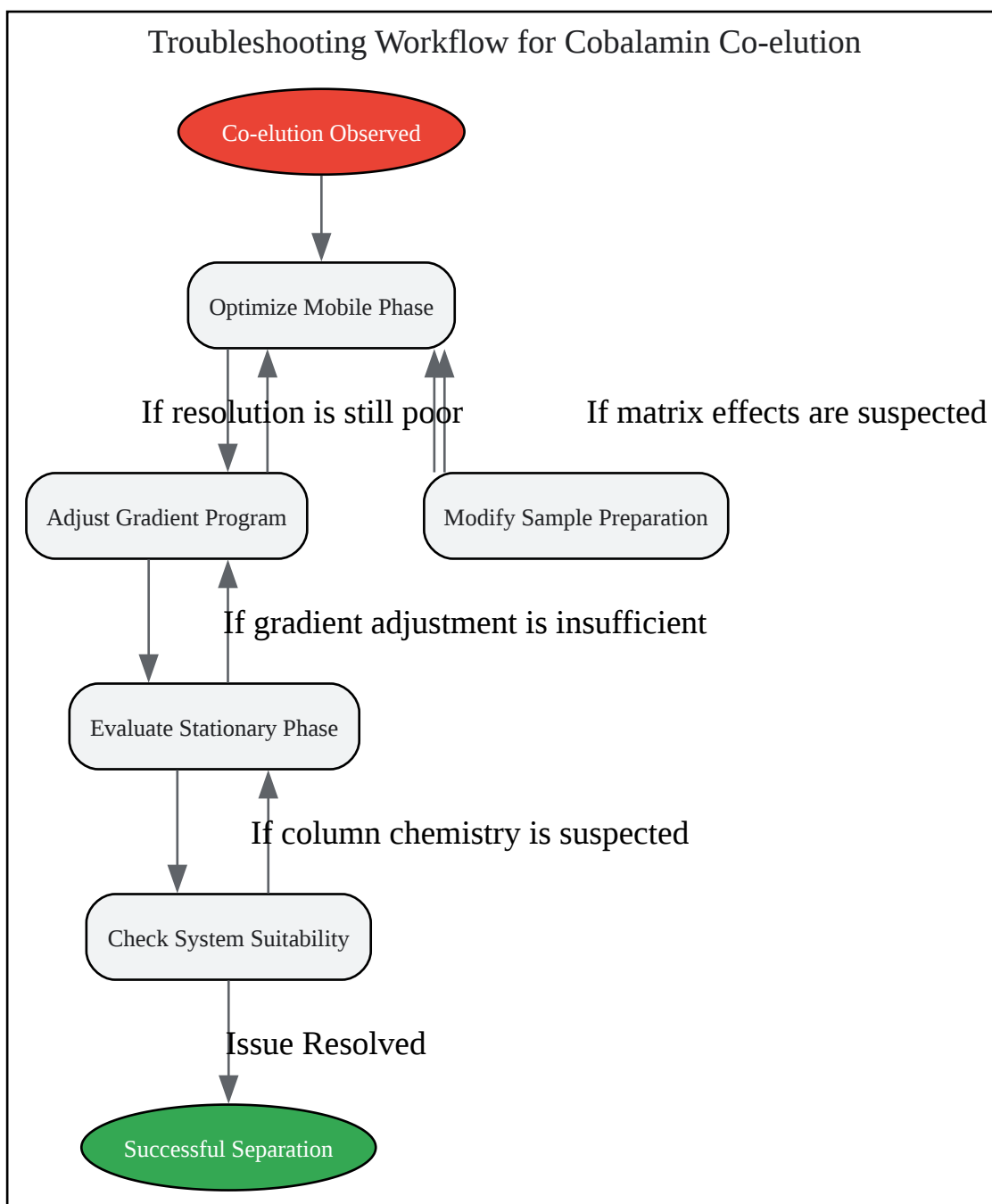
## Troubleshooting Guide: Resolving Co-elution

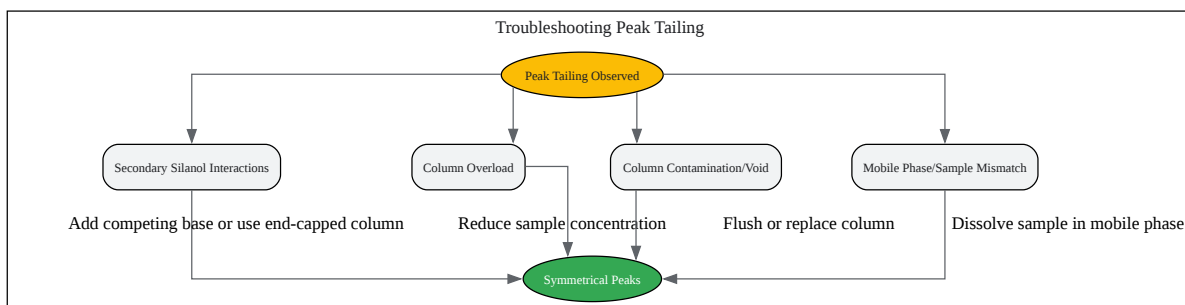
This guide addresses specific co-elution problems encountered during the analysis of **cobalamins**.

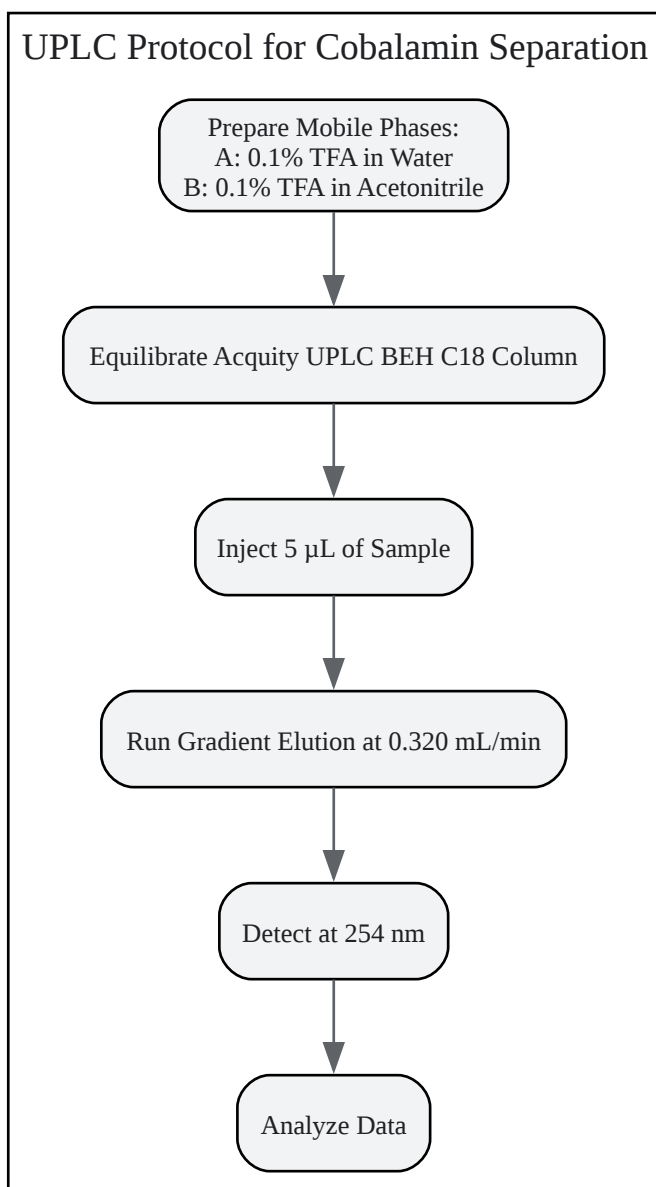
**Question:** My chromatogram shows co-elution of key **cobalamin** forms (e.g., methyl**cobalamin** and adenosyl**cobalamin**). How can I improve their separation?

**Answer:**

Co-elution of **cobalamins** is a common challenge that can be addressed by systematically optimizing your chromatographic method. Here is a step-by-step troubleshooting workflow:







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